Application Notes and Protocols for (2S,3R)-LP99 in In Vitro Studies

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Compound of Interest

Compound Name:	*(2S,3R)-LP99*
Cat. No.:	*B10814352*

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For Researchers, Scientists, and Drug Development Professionals

(2S,3R)-LP99 is a potent and selective chemical probe for the bromodomains of BRD7 and BRD9, components of the human SWI/SNF chromatin-remodeling complexes. As the first-in-class selective inhibitor for this pair of bromodomains, **(2S,3R)-LP99** is an invaluable tool for investigating the biological functions of BRD7 and BRD9 in gene regulation, oncology, and inflammatory processes.[1][2][3][4][5] This document provides detailed application notes and protocols for the use of **(2S,3R)-LP99** in various in vitro experimental settings.

Data Presentation

The following table summarizes the key quantitative data for **(2S,3R)-LP99**, offering a clear overview of its binding affinity and cellular activity.

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Target	Assay Type	Parameter	Value	Cell Line	Reference
BRD9	Isothermal Titration Calorimetry (ITC)	Kd	99 nM	N/A (Biochemical)	[3][6][7][8]
BRD7	Isothermal Titration Calorimetry (ITC)	Kd	909 nM	N/A (Biochemical)	[3][7]
BRD7/9-Histone Interaction	Bioluminescence Resonance Energy Transfer (BRET)	Cellular IC50	Low Micromolar	HEK293	[1][8]
BRD9-Chromatin Interaction	Live-cell imaging	Effective Concentration	0.8 µM	Not Specified	[8]
IL-6 Secretion Inhibition	ELISA	Dose Range	0-100 µM	LPS-stimulated THP-1	[6]
Cytotoxicity	Cell Viability Assay	Non-toxic Concentration	< 33 µM	U2OS	[1][8]

Mandatory Visualizations

Signaling Pathway: Inhibition of BRD7/9 by (2S,3R)-LP99

The following diagram illustrates the mechanism of action of **(2S,3R)-LP99** in disrupting the interaction between BRD7/9 and acetylated histones, thereby modulating gene transcription.

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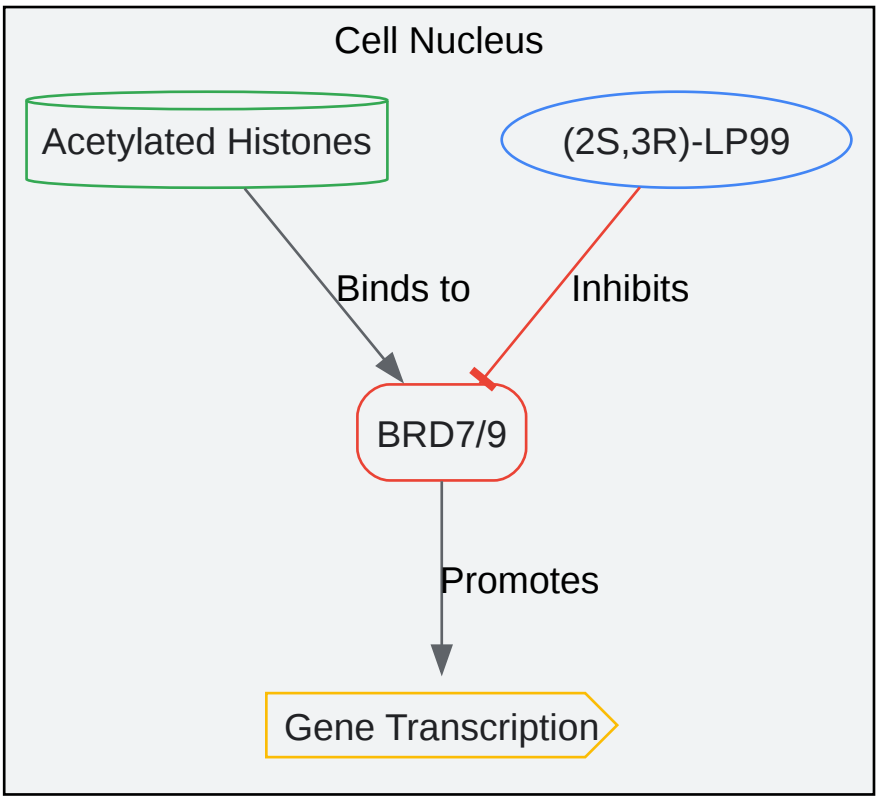

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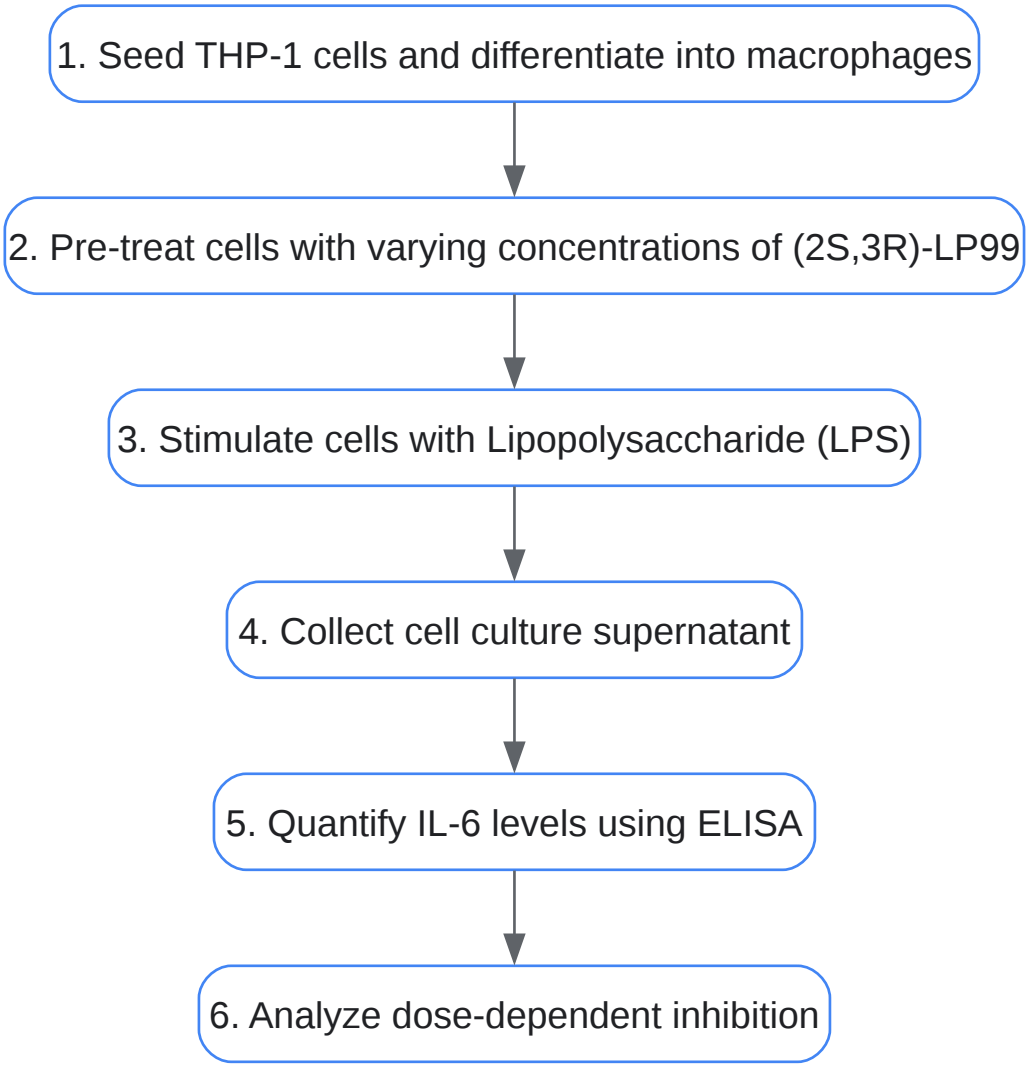

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